

# H-Ala-Phe-Gly-OH: Comprehensive Disposal & Handling Guide

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## Compound of Interest

Compound Name: H-Ala-Phe-Gly-OH

CAS No.: 20807-28-7

Cat. No.: B3251230

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## Executive Directive: Operational Safety & Logistics

Current Status: Non-Hazardous / Non-RCRA Regulated (Bulk Substance) Primary Hazard: Low. (Treat as general chemical waste due to GLP/GMP protocols).

**H-Ala-Phe-Gly-OH** (Alanyl-Phenylalanyl-Glycine) is a synthetic tripeptide commonly used as a protease substrate or chromatographic standard. While the peptide itself is biologically benign and biodegradable, professional laboratory stewardship mandates that it never be disposed of via sanitary sewer systems (drains) or municipal trash.

This guide defines the "Cradle-to-Grave" workflow for this substance, ensuring your laboratory maintains ISO 14001 compliance and avoids regulatory ambiguity associated with unidentified white powders.

## Physicochemical Profile & Risk Assessment

To dispose of a chemical safely, one must understand its behavior in the waste stream.<sup>[1][2]</sup>

Parameter	Data	Operational Implication
Sequence	H-Ala-Phe-Gly-OH	Stable tripeptide.
CAS Number	17123-30-7	Use for waste manifest inventory.
Physical State	Lyophilized Powder (White)	High risk of aerosolization; treat as particulate nuisance.
Solubility	Water/Methanol soluble	Likely to end up in aqueous or organic solvent waste streams.
Acidity (pKa)	Zwitterionic (COOH/NH <sub>2</sub> )	Buffering capacity; generally compatible with neutral waste.
RCRA Status	Not Listed (P or U list)	Non-hazardous, but "Inherently Waste-Like" rules apply.

## Expert Insight: The "Salt" Factor

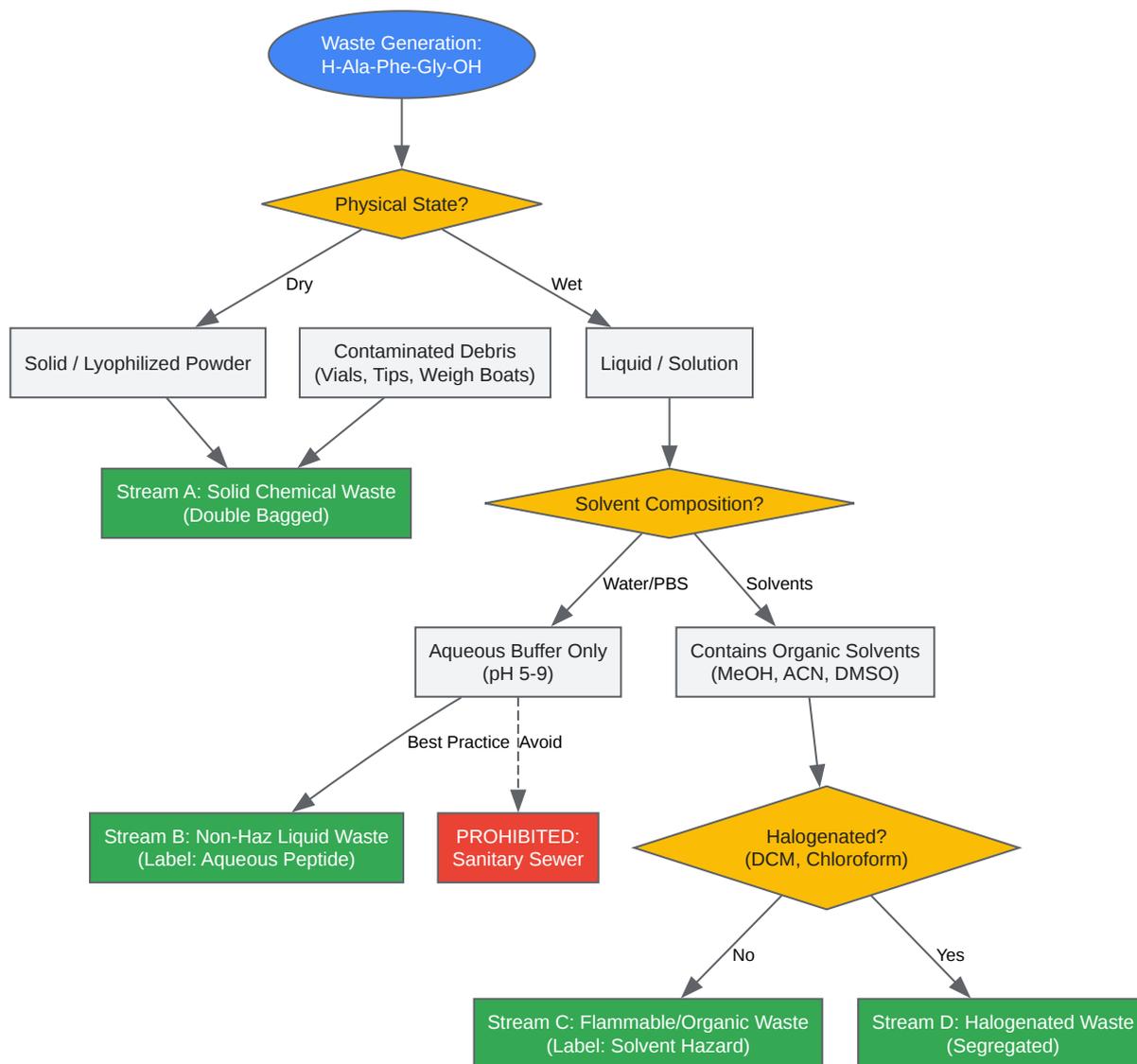
Research peptides are often supplied as Trifluoroacetate (TFA) or Acetate salts. While the peptide is harmless, residual TFA can lower the pH of your waste container.

- Directive: Always assume the presence of counter-ions. Do not mix high concentrations of peptide waste with bleach (sodium hypochlorite), as this can theoretically generate reaction byproducts depending on the counter-ion and other matrix components.

## Waste Stream Decision Logic

Effective disposal requires segregation based on the matrix (what the peptide is dissolved in), not just the peptide itself.

## Diagram 1: Waste Classification Decision Tree



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Caption: Logic flow for segregating peptide waste based on physical state and solvent matrix to ensure regulatory compliance.

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Lyophilized Powder & Debris)

Use this for expired vials, spilled powder, or contaminated sharps.

- Containment: Place the original vial (with lid closed) into a clear polyethylene zip-lock bag.
- Defacing: Using a permanent marker, strike through the original label to indicate "Waste" and prevent accidental reuse.
- Secondary Containment: Place the bagged vial into the laboratory's Solid Chemical Waste Drum (usually a wide-mouth HDPE drum).
- Labeling: Update the drum's waste log.
  - Chemical Name: "Non-hazardous Peptide (**H-Ala-Phe-Gly-OH**)"
  - Hazards: None (or "Irritant" if dust risk is high).

### Protocol B: Liquid Waste (HPLC Effluent & Stock Solutions)

Use this for peptide dissolved in Acetonitrile (ACN), Methanol (MeOH), or DMSO.

**CRITICAL:** The hazard classification here is dictated by the solvent, not the peptide.

- Segregation: Determine if your solvent is Halogenated (contains Chlorine/Fluorine) or Non-Halogenated.
  - Common HPLC Mobile Phase (Water/ACN/TFA): Non-Halogenated Organic.
- Collection: Pour into the designated Satellite Accumulation Area (SAA) carboy.
  - Carboy Material: HDPE or Polypropylene.
  - Headspace: Leave at least 10% headspace to prevent over-pressurization.

- Incompatibility Check: Ensure the carboy does not contain strong oxidizing acids (e.g., Nitric Acid), as this can react with organic solvents.
- Labeling:
  - Constituents: "Acetonitrile (50%), Water (49%), Trifluoroacetic Acid (0.1%), Trace Peptide."
  - Hazard Checkbox: Flammable, Irritant.

## Regulatory Compliance & Documentation

Even for non-hazardous peptides, "Due Diligence" is your defense against audits.

### RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), **H-Ala-Phe-Gly-OH** is:

- Not P-Listed (Acutely Toxic).
- Not U-Listed (Toxic).
- Determination: If unused, it is a "Commercial Chemical Product."<sup>[3]</sup> If used/mixed, it is regulated by the mixture's characteristics (e.g., Ignitability if in ACN).

### Labeling Standards

Every waste container must have a label that is:

- Legible: No chemical formulas only; write "Alanyl-Phenylalanyl-Glycine."
- Dated: The "Start Date" begins when the first drop enters the container.
- Full: Must be moved to the central waste area within 3 days of becoming full.

### Diagram 2: Chain of Custody Workflow



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Caption: The regulatory Chain of Custody from bench generation to final incineration.

## Emergency Contingencies

Scenario: Dry Powder Spill (>100 mg)

- PPE: Don nitrile gloves, lab coat, and safety glasses.[2] If powder is fine, use an N95 mask to prevent inhalation (peptide sensitization is rare but possible).
- Containment: Cover spill with a damp paper towel to prevent aerosolization.
- Cleanup: Wipe up the powder. Clean the surface with 10% bleach (to degrade the peptide bonds), followed by 70% Ethanol.
- Disposal: Place all cleanup materials into the Solid Chemical Waste bin.

## References

- United States Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2023). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[2][4] NCBI Bookshelf. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Hazard Communication Standard: Safety Data Sheets (SDS).[2][5][6] Retrieved from [\[Link\]](#)
- PubChem. (2024).[6] Compound Summary for CID 7010482: **H-Ala-Phe-Gly-OH**. National Library of Medicine. Retrieved from [\[Link\]](#)

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- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. peptide24.store \[peptide24.store\]](https://peptide24.store)
- [3. rcrapublic.epa.gov \[rcrapublic.epa.gov\]](https://rcrapublic.epa.gov)
- [4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://ncbi.nlm.nih.gov)
- [5. maxedoutcompounds.com \[maxedoutcompounds.com\]](https://maxedoutcompounds.com)
- [6. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
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